

Uncargenin C: A Triterpenoid Plant Metabolite Under Investigation

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Compound of Interest		
Compound Name:	Uncargenin C	
Cat. No.:	B15594843	Get Quote

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Introduction

Uncargenin C is a pentacyclic triterpenoid, a class of complex organic compounds widely distributed in the plant kingdom. First isolated from Uncaria rhynchophylla and subsequently from Turpinia arguta, this natural product is of interest to the scientific community for its potential, yet largely unexplored, biological activities.[1] This technical guide provides a comprehensive overview of the current state of knowledge regarding **Uncargenin C**, with a focus on its role as a plant metabolite. Due to the limited publicly available data on **Uncargenin C** itself, this paper also contextualizes its potential activities by examining related compounds and extracts from its source plants.

Chemical Profile

IUPAC Name: (2S,3aS,5aR,5bR,7aR,9S,11aR,11bR,13aR,13bR)-9-hydroxy-5,5,5b,8,8,11a-hexamethyl-1-(1-methylethyl)-2,3,3a,4,5,5a,5b,6,7,7a,8,9,11,11a,11b,12,13,13a-octadecahydro-1H-cyclopenta[a]chrysene-3a-carboxylic acid

Molecular Formula: C30H48O5

Molecular Weight: 488.7 g/mol

Occurrence in the Plant Kingdom



Uncargenin C has been identified as a constituent of at least two plant species:

- Uncaria rhynchophylla(Miq.) Jacks.: A species of flowering plant in the family Rubiaceae, commonly known as cat's claw. It is used in traditional Chinese medicine.
- Turpinia arguta(Lindl.) Seem.: A species in the family Staphyleaceae.[1] Extracts of this plant have been noted for their anti-inflammatory and antioxidant properties.

Biological Activity Profile: An Overview of Related Compounds

Direct quantitative data on the biological activity of **Uncargenin C** is scarce in publicly accessible scientific literature. A commercial supplier notes that an intermediate of **Uncargenin C** possesses anti-leukemia activity, while **Uncargenin C** itself does not; however, the primary research supporting this claim is not provided.[1]

To provide a framework for potential areas of investigation, this section summarizes the biological activities of other triterpenoids isolated from Uncaria rhynchophylla and the general bioactivities of extracts from both source plants.

Triterpenoids from Uncaria rhynchophylla

Research on other triterpenoids from Uncaria rhynchophylla has revealed a range of biological effects.



Compound	Biological Activity	Quantitative Data	Reference
Uncanortriterpenoid A	Ferroptosis Inhibitory Activity	•	
Compound 14 (unidentified)	Ferroptosis Inhibitory Activity	EC50: 23.11 ± 1.31 μΜ	[2]
3β,6β,19α- trihydroxyurs-12-en- 28-oic acid	PTP1B Inhibitory Activity	IC50: 48.2 μM; Ki: 15.6 μM	[3]
2-oxopomolic acid	PTP1B Inhibitory Activity	IC50: 178.7 μM; Ki: 132.5 μM	[3]
Uncarinic acids	Weak NO Production Inhibition	IC50 values of 1.48, 7.01, and 1.89 µM for select compounds	[4]

Bioactivity of Plant Extracts

Extracts from the source plants of **Uncargenin C** have demonstrated notable biological activities, suggesting potential therapeutic applications.

Plant Extract	Fraction	Biological Activity	Quantitative Data	Reference
Uncaria rhynchophylla	Ethanolic Extract	Antioxidant (DPPH assay)	RC50: 239.2 ± 16.5 μg/mL	
Antioxidant (ABTS assay)	RC50: 458.7 ± 25.0 μg/mL			_
Ethyl Acetate Fraction	Antimutagenic	>90% inhibition at 2000 µ g/plate		
Turpinia arguta	General Extracts	Anti- inflammatory, Antioxidant	Not specified	



Experimental Protocols

Detailed experimental protocols for the biological evaluation of **Uncargenin C** are not currently available in the public domain. However, based on the studies of related triterpenoids, the following methodologies are relevant for future investigations.

PTP1B Inhibition Assay

The inhibitory activity against protein tyrosine phosphatase 1B (PTP1B) can be determined using a spectrophotometric method.

- Enzyme and Substrate: Recombinant human PTP1B and p-nitrophenyl phosphate (pNPP) as the substrate.
- Procedure: The enzyme is incubated with the test compound (e.g., **Uncargenin C**) in a buffer solution (e.g., 50 mM HEPES, pH 7.0, containing 1 mM EDTA, 1 mM DTT, and 150 mM NaCl) at 37°C. The reaction is initiated by the addition of pNPP.
- Measurement: The amount of p-nitrophenol produced is measured spectrophotometrically at 405 nm.
- Data Analysis: The concentration of the compound that inhibits 50% of the enzyme activity (IC50) is calculated. The kinetics of inhibition (e.g., competitive, non-competitive) can be determined using Dixon plots to find the inhibition constant (Ki).

Ferroptosis Inhibition Assay

The ability of a compound to inhibit ferroptosis, a form of iron-dependent programmed cell death, can be assessed in a cell-based assay.

- Cell Line: A suitable cell line, for example, a cancer cell line susceptible to ferroptosis.
- Inducer: A known ferroptosis inducer, such as erastin or RSL3.
- Procedure: Cells are pre-treated with various concentrations of the test compound before being exposed to the ferroptosis inducer.



- Measurement: Cell viability is measured using a standard assay, such as the MTT or CellTiter-Glo assay.
- Data Analysis: The effective concentration that provides 50% protection against ferroptosisinduced cell death (EC50) is calculated.

Signaling Pathways: A Putative Role for Uncargenin C

Given the lack of direct evidence for **Uncargenin C**'s interaction with specific signaling pathways, we can hypothesize its potential involvement based on the activities of related triterpenoids and plant extracts.

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Experimental Workflow: From Plant to Bioassay

The following diagram illustrates a typical workflow for the isolation and biological evaluation of a plant-derived natural product like **Uncargenin C**.



// Nodes Plant_Material [label="Plant Material\n(Uncaria rhynchophylla or\nTurpinia arguta)", fillcolor="#F1F3F4", fontcolor="#202124"]; Extraction [label="Extraction\n(e.g., with Ethanol)", fillcolor="#F1F3F4", fontcolor="#202124"]; Crude_Extract [label="Crude Extract", fillcolor="#F1F3F4", fontcolor="#202124"]; Fractionation [label="Fractionation\n(e.g., with solvents of\nincreasing polarity)", fillcolor="#F1F3F4", fontcolor="#202124"]; Fractions [label="Fractions\n(e.g., Ethyl Acetate)", fillcolor="#F1F3F4", fontcolor="#202124"]; Bioassay_Screening [label="Bioassay-Guided Screening", fillcolor="#FBBC05", fontcolor="#202124"]; Active_Fraction [label="Active Fraction", fillcolor="#F1F3F4", fontcolor="#F1F3F4", fontcolor="#F1F3F4", fontcolor="#F1F3F4", fontcolor="#202124"]; Pure_Compound [label="Pure Uncargenin C", fillcolor="#34A853", fontcolor="#FFFFFF"]; Structure_Elucidation [label="Structure Elucidation\n(NMR, MS)", fillcolor="#4285F4", fontcolor="#FFFFFF"]; Quantitative_Bioassays [label="Quantitative Bioassays\n(IC50, EC50, Ki)", fillcolor="#EA4335", fontcolor="#FFFFFF"];

// Edges Plant_Material -> Extraction; Extraction -> Crude_Extract; Crude_Extract ->
Fractionation; Fractionation -> Fractions; Fractions -> Bioassay_Screening;
Bioassay_Screening -> Active_Fraction; Active_Fraction -> Chromatography; Chromatography
-> Pure_Compound; Pure_Compound -> Structure_Elucidation; Pure_Compound ->
Quantitative_Bioassays; } dot Caption: General workflow for isolating and testing Uncargenin
C.

Conclusion and Future Directions

Uncargenin C remains a largely uncharacterized plant metabolite. While its chemical structure is known and it has been isolated from two plant species with documented medicinal uses, its specific biological activities and mechanisms of action are yet to be thoroughly investigated. The bioactivity of other triterpenoids from Uncaria rhynchophylla suggests that **Uncargenin C** may possess inhibitory effects on enzymes like PTP1B or pathways such as ferroptosis. Furthermore, the known anti-inflammatory and antioxidant properties of its source plant extracts point towards other potential therapeutic avenues.

Future research should focus on:

 Total Synthesis or Efficient Isolation: Developing a reliable source of Uncargenin C for comprehensive biological screening.



- Broad-Spectrum Bioactivity Screening: Testing Uncargenin C against a wide range of cellular and molecular targets to identify its primary biological effects.
- Mechanism of Action Studies: Elucidating the specific signaling pathways modulated by Uncargenin C.
- Structure-Activity Relationship (SAR) Studies: Synthesizing and testing derivatives of
 Uncargenin C to understand the chemical moieties responsible for any observed biological activity.

The exploration of this natural product holds promise for the discovery of novel therapeutic agents, and further in-depth research is warranted.

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